

Personal protective equipment for handling trans-2-Nonenal-D4

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Compound of Interest

Compound Name: *trans-2-Nonenal-D4*

Cat. No.: B590956

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Essential Safety and Handling Guide for trans-2-Nonenal-D4

This guide provides crucial safety protocols and logistical information for the handling and disposal of **trans-2-Nonenal-D4**, designed for researchers, scientists, and drug development professionals. The following procedures are essential for ensuring a safe laboratory environment.

Hazard Identification and Summary

trans-2-Nonenal-D4 is a deuterated form of trans-2-Nonenal. While deuteration can alter the metabolic and pharmacokinetic properties of a compound, the fundamental chemical reactivity and associated hazards are generally considered equivalent to the non-deuterated parent compound.^[1] The primary hazards associated with trans-2-Nonenal are summarized below.

GHS Hazard Classifications for trans-2-Nonenal

Hazard Class	Hazard Statement	GHS Code	Citations
Skin Corrosion/Irritation	Causes skin irritation.	H315	[2]
Serious Eye Damage/Irritation	Causes serious eye irritation.	H319	[2]
Skin Sensitization	May cause an allergic skin reaction.	H317	[2]
Specific Target Organ Toxicity	May cause respiratory irritation.	H335	[3]
Flammable Liquids	Combustible liquid.	H227	

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The following table outlines the minimum required PPE for handling **trans-2-Nonenal-D4**.

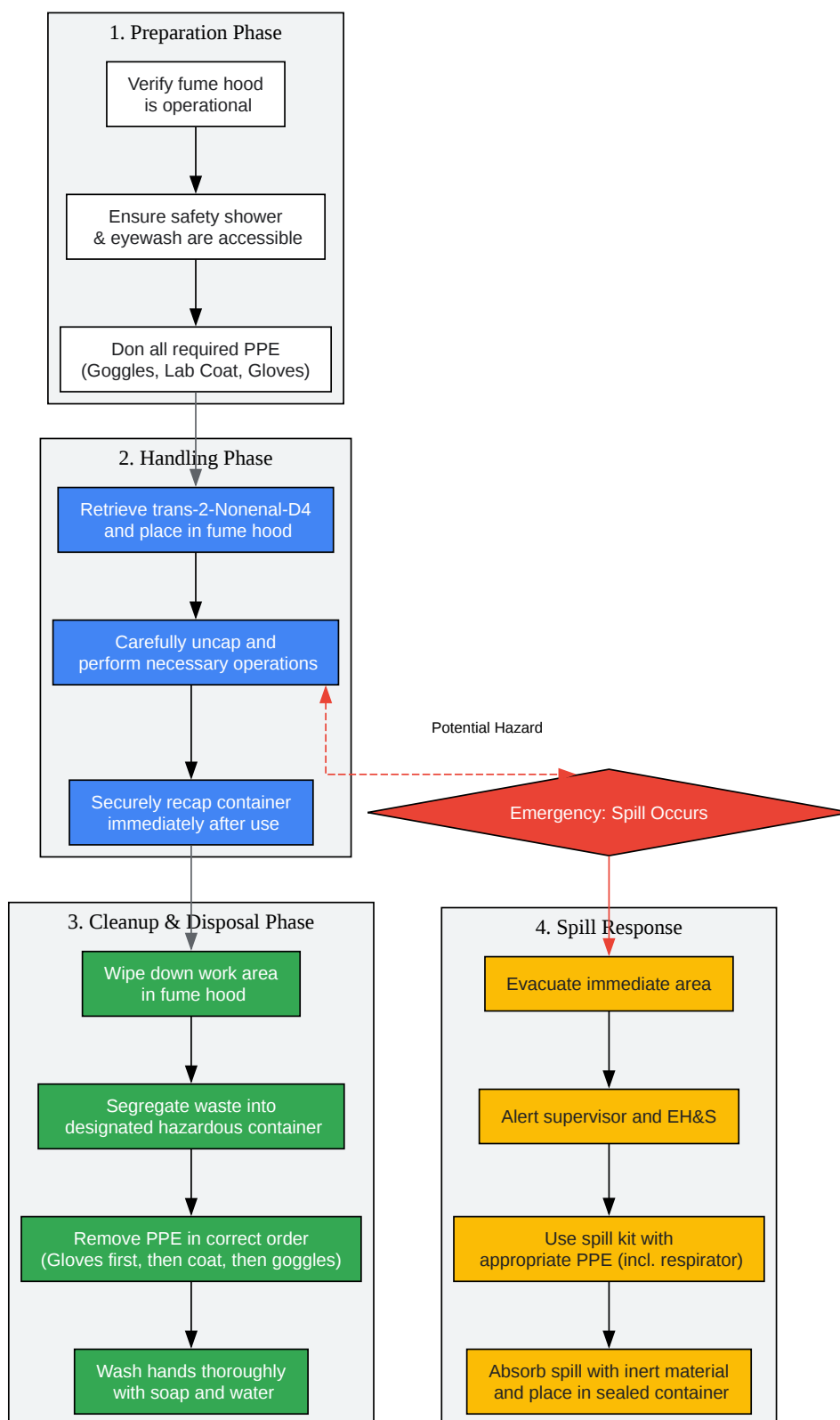
Recommended Personal Protective Equipment (PPE)

Body Part	Required PPE	Specifications and Best Practices	Citations
Eyes/Face	Chemical Splash Goggles & Face Shield	Goggles are mandatory. A face shield should be worn over goggles when there is a risk of splashing.	[4] [5] [6]
Hands	Chemical-Resistant Gloves	Single-use nitrile gloves are acceptable for incidental contact. Change gloves immediately upon contamination. Latex gloves are not recommended.	[4] [6]
Body	Laboratory Coat or Chemical Apron	A long-sleeved, buttoned lab coat is required. For larger quantities or splash risks, use an impervious chemical apron over the lab coat.	[4] [5]
Feet	Closed-Toe Shoes	Shoes must cover the entire foot and be made of a non-porous material.	[4]
Respiratory	Fume Hood / Respirator	Always handle this compound in a certified chemical fume hood to avoid vapor inhalation. For spills or work outside a fume hood, a	[4] [5]

respirator with an appropriate filter (e.g., type ABEK) is necessary.

Operational Plan: Safe Handling Workflow

A systematic approach is critical for minimizing risk. The following workflow outlines the procedural steps for safely handling **trans-2-Nonenal-D4** from preparation to waste disposal.



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References

- 1. salamandra.net [salamandra.net]
- 2. axxence.de [axxence.de]
- 3. trans-2-Nonenal 18829-56-6 | TCI AMERICA [tcichemicals.com]
- 4. cdc.gov [cdc.gov]
- 5. fishersci.com [fishersci.com]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
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